

proper storage and handling of (R)-I-BET762 carboxylic acid

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Compound of Interest

Compound Name: (R)-I-BET762 carboxylic acid

Cat. No.: B10800863

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Technical Support Center: (R)-I-BET762 Carboxylic Acid

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the proper storage, handling, and use of **(R)-I-BET762 carboxylic acid**. It includes troubleshooting advice and frequently asked questions to ensure experimental success.

Product Information and Specifications

(R)-I-BET762 carboxylic acid, also known as (R)-Molibresib carboxylic acid, is the R-enantiomer of I-BET762 carboxylic acid.^[1] It functions as a potent inhibitor of the Bromodomain and Extra-Terminal domain (BET) family of proteins, particularly BRD4, with a pIC₅₀ of 5.1.^{[1][2]} It is commonly used as a warhead ligand in the development of Proteolysis Targeting Chimeras (PROTACs) aimed at degrading BET proteins.^{[1][3][4]}

Table 1: Chemical and Physical Properties

Property	Value	Reference
Synonyms	(R)-Molibresib carboxylic acid, (R)-GSK525762A carboxylic acid	[5]
Molecular Formula	C20H17CIN4O3	[3]
Molecular Weight	396.83 g/mol	[3][6]
CAS Number	1300019-38-8 (Racemic mixture)	[4][7]
Mechanism of Action	BET Bromodomain Inhibitor	[2]

Storage and Stability

Proper storage is critical to maintain the stability and activity of **(R)-I-BET762 carboxylic acid**. Below are the recommended conditions for both the solid powder and solvated stock solutions.

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Solid (Powder)	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent	-80°C	6 months	[1][5]
-20°C	1 month	[1][5]	

Key Handling Recommendations:

- Solid Form: Before opening the vial, allow the product to equilibrate to room temperature to prevent moisture condensation.
- Stock Solutions: Once prepared, stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[1][4]

- Shipping: The compound is typically shipped at room temperature for continental US destinations.[\[1\]](#)[\[3\]](#)

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues and questions that may arise during the handling and use of **(R)-I-BET762 carboxylic acid**.

Q1: I am having trouble dissolving the compound. What should I do?

A1: **(R)-I-BET762 carboxylic acid** has high solubility in DMSO. One supplier indicates a solubility of up to 100 mg/mL (252.00 mM) with the aid of ultrasonication. If you are experiencing issues:

- Use Fresh Solvent: DMSO is hygroscopic (absorbs moisture from the air), and the presence of water can significantly reduce the solubility of the compound. Always use newly opened or properly stored anhydrous DMSO.
- Apply Ultrasonication: Place the solution in an ultrasonic bath for short intervals to aid dissolution.
- Gentle Warming: Gentle warming (to no more than 37°C) can also assist, but be cautious as excessive heat may degrade the compound.

Table 3: Solubility Data

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (252.00 mM)	Requires ultrasonication. Use of newly opened DMSO is highly recommended.	[1]

Q2: My experimental results are inconsistent. What could be the cause?

A2: Inconsistent results are often traced back to compound stability and handling.

- **Improper Storage:** Ensure the compound, both in solid and solvent form, is stored at the recommended temperatures (see Table 2). Storing a stock solution at -20°C for longer than one month is not recommended.[1][5]
- **Freeze-Thaw Cycles:** Avoid multiple freeze-thaw cycles of your stock solution by making single-use aliquots.[4]
- **Solution Age:** Do not use stock solutions that have been stored beyond their recommended shelf life (6 months at -80°C or 1 month at -20°C).[1][5]

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: According to the Safety Data Sheet (SDS), **(R)-I-BET762 carboxylic acid** is harmful if swallowed, causes skin irritation, and causes serious eye irritation.[7] Therefore, the following PPE is mandatory:

- **Gloves:** Chemical-resistant gloves.
- **Eye Protection:** Safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat.
- **Ventilation:** Use only in areas with appropriate exhaust ventilation to avoid inhalation of dust or aerosols.[7]

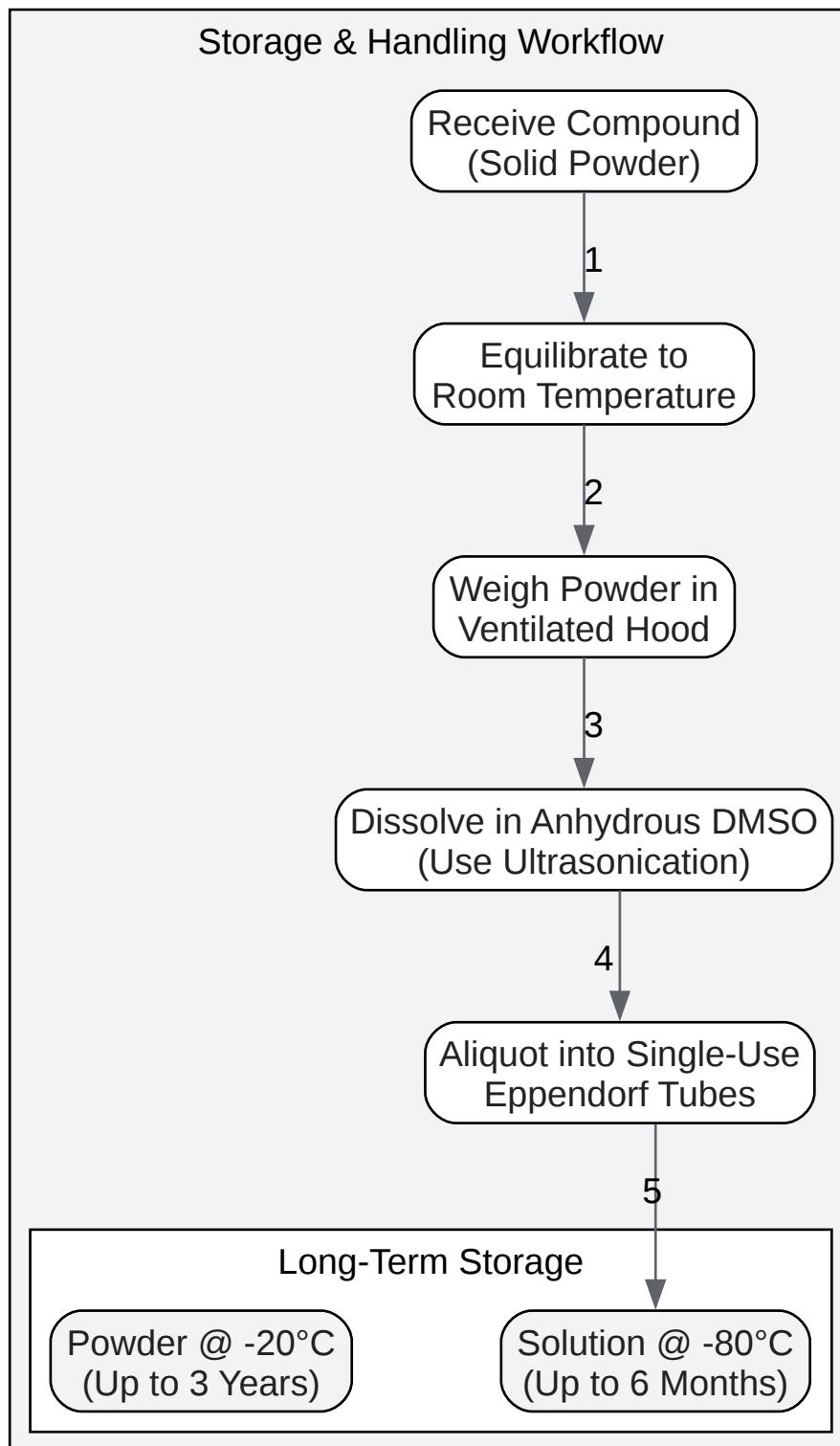
Q4: How should I dispose of waste containing this compound?

A4: Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[7] Do not allow the compound to enter drains or waterways. Consult your institution's environmental health and safety office for specific guidance.

Q5: What is the primary mechanism of action for this compound?

A5: **(R)-I-BET762 carboxylic acid** is a BET inhibitor. It functions by binding to the bromodomains of BET proteins (like BRD4), preventing them from recognizing and binding to

acetylated histones on chromatin.[2][3] This disrupts the formation of transcriptional complexes, leading to the downregulation of key target genes, including oncogenes like MYC.



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Caption: Workflow for proper handling and storage of **(R)-I-BET762 carboxylic acid**.

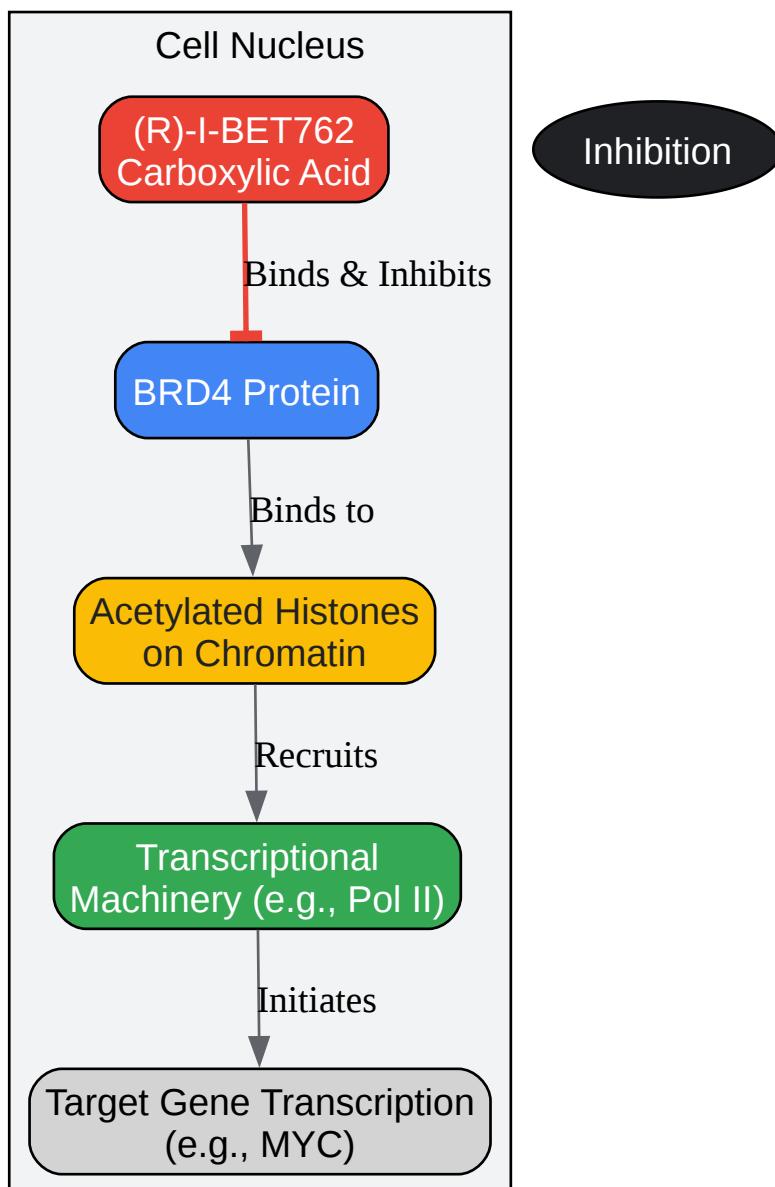
Experimental Protocols and Visualizations

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Preparation: Before opening, allow the vial of solid **(R)-I-BET762 carboxylic acid** to warm to room temperature.
- Weighing: In a chemical fume hood, carefully weigh out the desired amount of powder. For example, to make 1 mL of a 10 mM solution, weigh 3.97 mg.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO. For 3.97 mg, add 1 mL of DMSO.
- Solubilization: Vortex the solution briefly and then place it in an ultrasonic water bath for 5-10 minutes, or until the solid is completely dissolved, to create a clear solution.
- Aliquoting: Dispense the stock solution into single-use, low-retention microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for up to 6 months.[\[1\]](#)[\[5\]](#)

Signaling Pathway and Application

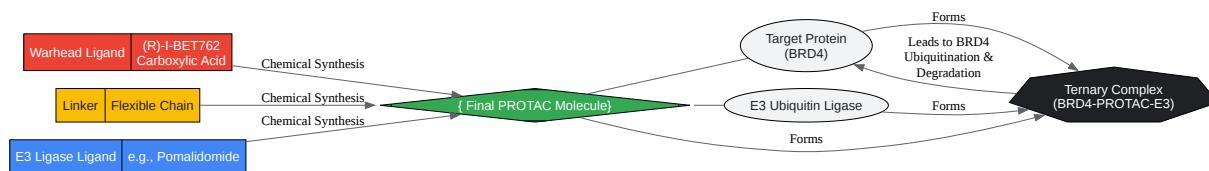
(R)-I-BET762 carboxylic acid works by disrupting a key process in gene regulation. The diagram below illustrates this mechanism of action.



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Caption: Mechanism of action of **(R)-I-BET762 carboxylic acid** as a BRD4 inhibitor.

As a "warhead" ligand, this molecule is a critical component for building PROTACs. The workflow below provides a conceptual overview of its use in this advanced application.

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Caption: Conceptual workflow for using the compound in PROTAC synthesis.

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